

An In-depth Technical Guide to 1,3-Dimethyl-2-imidazolidinone (DMI)

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Compound of Interest

Compound Name: 1,3-Dimethylimidazolidine

Cat. No.: B15366825

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CAS Number: 80-73-9

Synonyms: N,N'-Dimethylethyleneurea, DMEU, DMI

This technical guide provides a comprehensive overview of 1,3-Dimethyl-2-imidazolidinone (DMI), a versatile aprotic polar solvent. The information is intended for researchers, scientists, and professionals in drug development and other scientific fields. It should be noted that the CAS number 80-73-9 corresponds to 1,3-Dimethyl-2-imidazolidinone, which features a carbonyl group, and is sometimes colloquially mistaken for **1,3-Dimethylimidazolidine**.

Physicochemical Properties

1,3-Dimethyl-2-imidazolidinone is a colorless, high-boiling point liquid with exceptional thermal and chemical stability.^[1] Its high polarity and dielectric constant make it an excellent solvent for a wide array of organic and inorganic compounds.^[2]

Property	Value	Reference
Molecular Formula	C ₅ H ₁₀ N ₂ O	[3]
Molecular Weight	114.15 g/mol	[3]
Boiling Point	224-226 °C	
Melting Point	8.2 °C	[1]
Density	1.056 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.472	
Flash Point	93 °C (closed cup)	
Autoignition Temperature	305 °C	
Vapor Pressure	<1 hPa at 20 °C	
Solubility	Soluble in water, toluene, methanol, ethanol, diethyl ether, methylene chloride, DMF, acetone, and chloroform.	
log KOW	-0.3 at 25 °C	

Spectroscopic Data

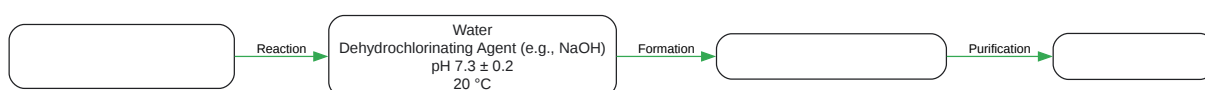
Spectroscopy	Data	Reference
¹ H NMR (CDCl ₃)	δ (ppm): 2.76 (s, 6H, N-CH ₃), 3.25 (s, 4H, -CH ₂ -CH ₂ -)	
¹³ C NMR	δ (ppm): 31.0 (N-CH ₃), 46.9 (-CH ₂ -CH ₂ -), 164.3 (C=O)	
IR (KBr, cm ⁻¹)	2938, 2862, 1699 (C=O), 1504, 1290, 1249	[4]
Mass Spectrum (m/z)	114 (M ⁺), 113, 70, 56, 44, 42	

Synthesis of 1,3-Dimethyl-2-imidazolidinone

Several synthetic routes for 1,3-Dimethyl-2-imidazolidinone have been developed. The following are two common methods with detailed experimental protocols.

Synthesis from N,N'-Dimethylethylenediamine and Phosgene

This method involves the reaction of N,N'-dimethylethylenediamine with phosgene in the presence of a dehydrochlorinating agent.[5]



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Synthesis of DMI via the Phosgene Method.

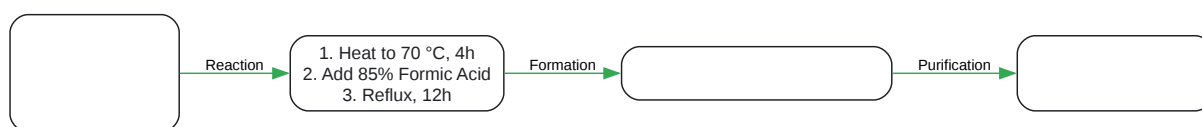
Experimental Protocol:

- To a 500 mL four-necked flask equipped with a reflux condenser, thermometer, dropping funnel, phosgene inlet tube, pH measuring electrode, and stirrer, add 100 mL of water, 17.6 g (0.2 mol) of N,N'-dimethylethylenediamine, and 30.4 g (0.3 mol) of 36% hydrochloric acid. The initial pH of the diamine solution should be approximately 7.3.[6]
- Place 168.0 g (0.8 mol) of a 20% aqueous solution of sodium hydroxide in the dropping funnel.[2]
- Maintain the reaction temperature at 20 °C using a cooling bath.
- While stirring, bubble phosgene gas through the solution at a rate of 10 g/hr for two hours.[5]
- Simultaneously, add the sodium hydroxide solution dropwise from the funnel to maintain the pH of the reaction mixture at 7.3 ± 0.2 . [5]
- After the addition of phosgene and sodium hydroxide is complete, purge the reaction apparatus with nitrogen gas (20 L/min) for 0.2 hours to remove any unreacted phosgene.[5]

- The product, 1,3-Dimethyl-2-imidazolidinone, can then be isolated and purified by standard methods such as extraction and/or distillation.

Synthesis from 2-Imidazolidinone, Formaldehyde, and Formic Acid

This method, a variation of the Eschweiler-Clarke reaction, involves the reductive methylation of 2-imidazolidinone.



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Synthesis of DMI via the Formaldehyde Method.

Experimental Protocol:

- In a 1000 mL four-necked flask equipped with a stirrer, thermometer, and reflux condenser, add 501 g (3.626 mol) of 33.3% formic acid, 107 g (3.567 mol, calculated as formaldehyde) of paraformaldehyde, and 153 g (1.779 mol) of 2-imidazolidinone.[7]
- Stir the mixture and heat to 70 °C. Maintain this temperature for 4 hours.[7]
- After 4 hours, add 237 g (4.379 mol) of 85% formic acid to the reaction mixture.[7]
- Heat the mixture to reflux and maintain the reflux for 12 hours.[7]
- After the reflux period, distill off the formic acid.[7]
- Neutralize the remaining reaction mixture with a sodium hydroxide solution.[7]
- Perform a vacuum distillation and collect the fraction at 105-118 °C under a vacuum of 0.095 Mpa to obtain 1,3-Dimethyl-2-imidazolidinone.[7]

Applications in Research and Drug Development

1,3-Dimethyl-2-imidazolidinone is a highly effective polar aprotic solvent with a wide range of applications.

- **Replacement for Carcinogenic Solvents:** DMI can be used as a substitute for the carcinogenic solvent hexamethylphosphoramide (HMPA) in many organic reactions.[\[1\]](#)
- **Polymer Synthesis:** It is used in the production of various polymers, including polyphenylene sulfide (PPS) and polyimide resins, where it can help control side reactions and produce high-quality materials.[\[7\]](#)
- **Organic Synthesis:** DMI is an excellent solvent for a variety of organic reactions, particularly those involving organometallic reagents.
- **Electronic Materials:** It is utilized in the production of electronic materials and as a stripper for silicon chip photoresist due to its strong penetrating ability and high-temperature resistance.[\[7\]](#)
- **Surface Treatment:** DMI can be used as a surface treatment agent to enhance the bonding strength between various materials and epoxy resin adhesives.
- **Detergents and Dyes:** It also finds applications in the formulation of detergents and in the synthesis of dyes.[\[2\]](#)

Safety and Handling

1,3-Dimethyl-2-imidazolidinone presents several hazards and should be handled with appropriate safety precautions.

Hazard Classifications:

- Acute toxicity, oral (Category 4)
- Serious eye damage (Category 1)
- Reproductive toxicity (Category 2)

Precautionary Measures:

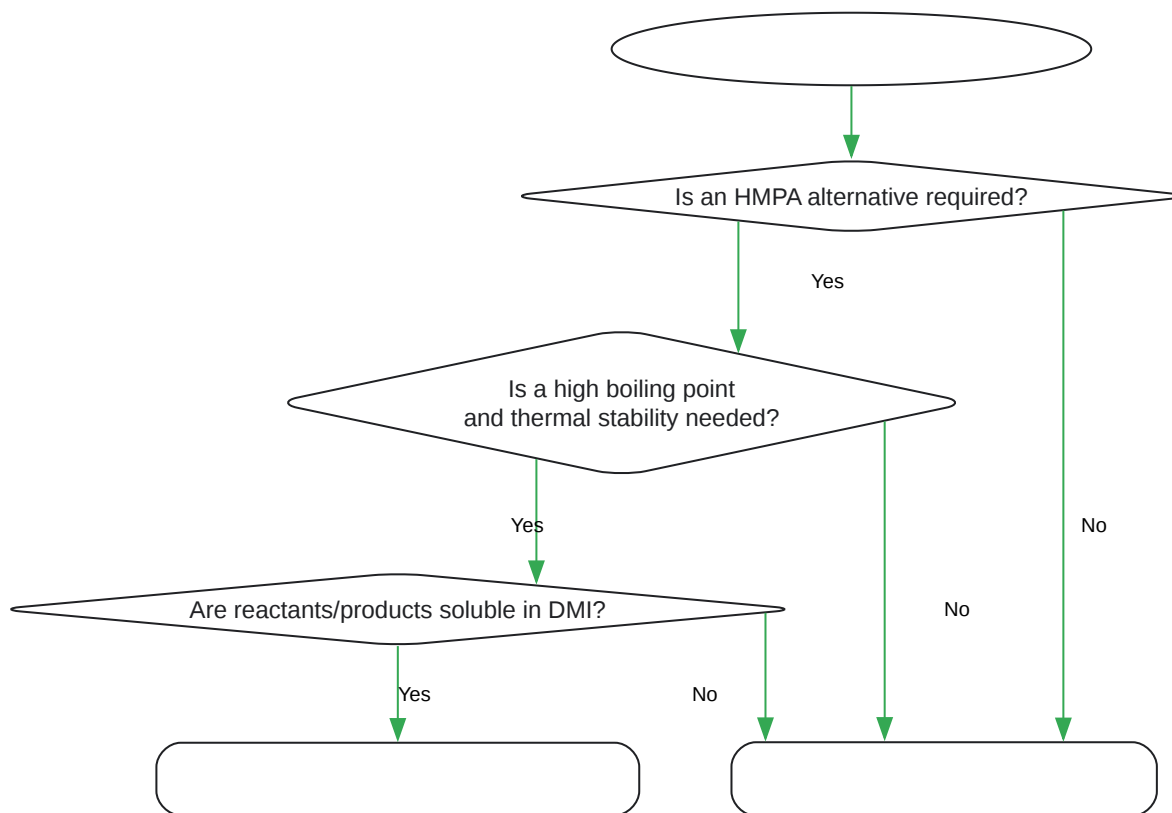
- **Personal Protective Equipment (PPE):** Wear protective gloves, protective clothing, eye protection, and face protection.
- **Ventilation:** Use in a well-ventilated area.
- **Handling:** Avoid contact with skin, eyes, and clothing. Do not breathe vapor or spray. Wash hands thoroughly after handling.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area. It is hygroscopic and should be protected from moisture.
- **Incompatibilities:** Avoid contact with strong oxidizing agents.

First Aid:

- **If in eyes:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek immediate medical attention.
- **If swallowed:** Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.
- **If on skin:** Wash off immediately with plenty of water for at least 15 minutes.
- **If inhaled:** Move to fresh air. If not breathing, give artificial respiration.

Logical Workflow for Solvent Selection

The decision to use DMI as a solvent in a particular application often follows a logical progression based on its properties.



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Decision workflow for selecting DMI as a solvent.

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